

Introduction: The Imperative for a Well-Characterized Standard

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Compound of Interest

Compound Name: *1-propylpyrimidine-2,4(1H,3H)-dione*

CAS No.: 24466-52-2

Cat. No.: B1266759

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1-Propyluracil is an N-1 alkylated derivative of uracil, a fundamental component of ribonucleic acid (RNA).^{[1][2]} As with many alkylated nucleobases, it may arise as a metabolic byproduct, a potential impurity in drug synthesis, or a target molecule in antiviral or anticancer research.^[1] The accurate quantification and identification of 1-propyluracil in any matrix—be it a drug substance, biological sample, or environmental specimen—is critically dependent on the availability of a pure, stable, and thoroughly characterized analytical reference standard.

The objective of developing an analytical standard is to establish a benchmark against which routine samples can be reliably measured.^{[3][4]} This involves not only the synthesis of the material but also a rigorous confirmation of its identity, purity, and stability. This application note outlines a holistic approach, from chemical synthesis to the validation of analytical methods, ensuring the resulting standard is "fit for purpose" as mandated by international regulatory bodies.^{[3][5]}

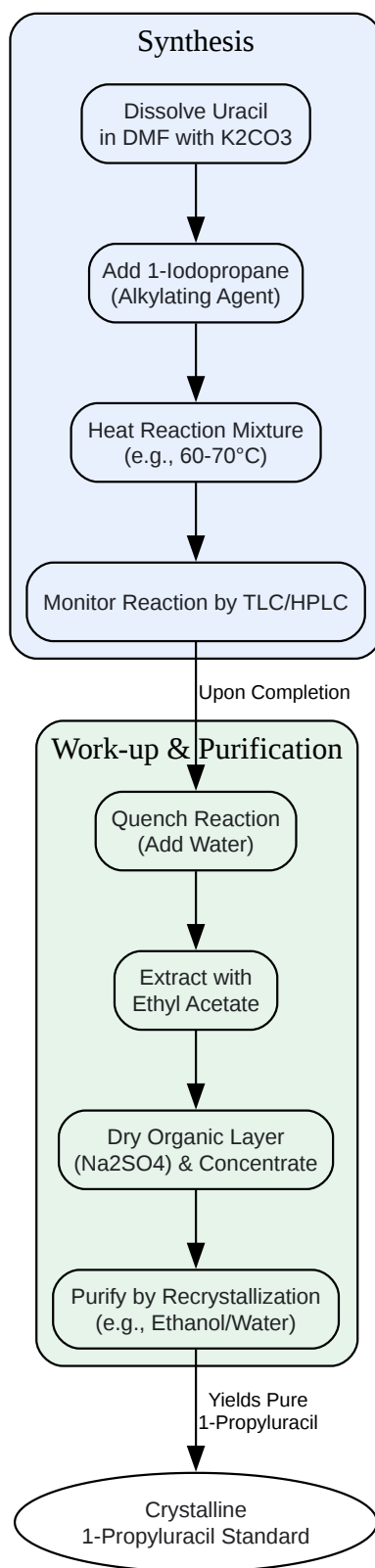
Synthesis and Purification of 1-Propyluracil Reference Material

The synthesis of an N-1 alkylated uracil derivative can be achieved through direct alkylation. The following protocol is a robust method for producing 1-propyluracil.

Synthesis Rationale

Direct alkylation of uracil with an alkyl halide is a common strategy. However, this reaction can yield a mixture of N-1 and N-3 alkylated products. By using a suitable base and controlling reaction conditions, the formation of the N-1 isomer can be favored. The subsequent purification by recrystallization is a critical step to isolate the desired isomer and remove unreacted starting materials and byproducts.

Experimental Workflow: Synthesis and Purification



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Caption: Workflow for 1-Propyluracil Synthesis and Purification.

Step-by-Step Synthesis Protocol

- **Reaction Setup:** To a solution of uracil (1.0 eq) in anhydrous dimethylformamide (DMF), add potassium carbonate (K_2CO_3 , 1.5 eq) as a base.
- **Alkylation:** Add 1-iodopropane (1.2 eq) to the suspension.
- **Reaction:** Heat the mixture to 60-70°C and stir until thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) indicates the consumption of the starting uracil.
- **Work-up:** Cool the reaction mixture to room temperature and pour it into ice water.
- **Extraction:** Extract the aqueous mixture with ethyl acetate (3x volumes).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain pure 1-propyluracil as a white crystalline solid.

Identity Confirmation of the Analytical Standard

Once synthesized and purified, the identity of the 1-propyluracil standard must be unequivocally confirmed using orthogonal analytical techniques.^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure, confirming the connectivity of atoms.^{[6][7]}

Protocol:

- Prepare a sample by dissolving 5-10 mg of the synthesized 1-propyluracil in 0.7 mL of a deuterated solvent (e.g., $DMSO-d_6$).
- Acquire 1H and ^{13}C NMR spectra using a 400 MHz or higher spectrometer.
- Process the data and assign the peaks based on expected chemical shifts and coupling constants.

¹ H NMR (DMSO-d ₆ , 400 MHz)	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
N-H	~11.2	Singlet (broad)	1H	N3-H
C5-H	~7.6	Doublet	1H	Vinyl H
C6-H	~5.5	Doublet	1H	Vinyl H
N-CH ₂	~3.6	Triplet	2H	N1-CH ₂ -CH ₂ - CH ₃
-CH ₂ -	~1.5	Sextet	2H	N1-CH ₂ -CH ₂ - CH ₃
-CH ₃	~0.8	Triplet	3H	N1-CH ₂ -CH ₂ - CH ₃

Note: Expected shifts are estimates and should be confirmed by experimental data.[8]

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. High-resolution mass spectrometry (HRMS) can confirm the elemental composition.[9]

Protocol (LC-MS):

- Prepare a dilute solution of 1-propyluracil (~10 µg/mL) in a suitable solvent like methanol or acetonitrile/water.
- Infuse the sample directly or inject it into an LC-MS system equipped with an electrospray ionization (ESI) source.
- Acquire the mass spectrum in positive ion mode.

Expected Results:

- Molecular Formula: C₇H₁₀N₂O₂

- Molecular Weight: 154.17 g/mol
- Expected Ion (ESI+): $[M+H]^+$ at m/z 155.08

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR provides information about the functional groups present in the molecule, serving as a characteristic fingerprint.[\[10\]](#)[\[11\]](#)

Protocol (ATR-FTIR):

- Place a small amount of the crystalline 1-propyluracil directly onto the ATR crystal.
- Acquire the spectrum, typically over a range of 4000-400 cm^{-1} .

Functional Group	Expected Wavenumber (cm^{-1})
N-H Stretch	3100 - 3300
C-H Stretch (Aliphatic)	2850 - 3000
C=O Stretch (Amide/Urea)	1650 - 1750
C=C Stretch	1600 - 1650
C-N Stretch	1200 - 1350

These characteristic peaks confirm the presence of the uracil ring system and the propyl chain.
[\[10\]](#)

Purity Assessment and Assay

The purity of the reference standard is paramount for its use in quantitative analysis. A high-purity chromatographic method is the primary tool for this assessment.

High-Performance Liquid Chromatography (HPLC-UV)

An HPLC method should be developed to separate 1-propyluracil from any potential synthesis-related impurities or degradants.

Protocol:

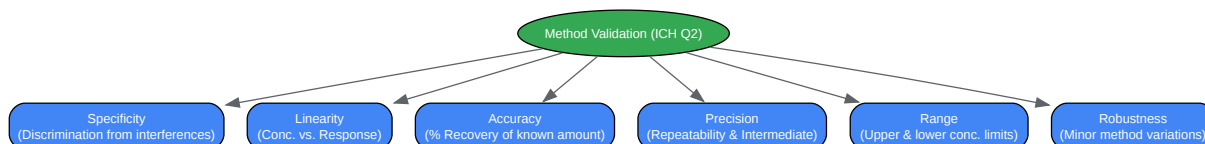
- System: HPLC with UV/Vis or Diode Array Detector (DAD).
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5 μ m).
- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Gradient: Start at 5% B, ramp to 95% B over 15 minutes, hold for 2 minutes, and return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 260 nm.
- Sample Preparation: Accurately weigh and dissolve the standard in the mobile phase to a concentration of ~0.5 mg/mL.

Purity Calculation: Purity is determined by area normalization. The area of the main peak is divided by the total area of all peaks in the chromatogram. For a primary reference standard, purity should typically be $\geq 99.5\%$.

Validation of the Analytical Method for Assay

To use the HPLC method for quantitative purposes (assay), it must be validated according to regulatory guidelines such as ICH Q2(R2).^{[5][12][13][14]} This ensures the method is reliable, reproducible, and accurate for its intended use.^{[15][16]}

Validation Workflow



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Caption: Key Parameters for Analytical Method Validation per ICH Q2.

Validation Protocols & Acceptance Criteria

A. Specificity:

- Protocol: Analyze blank (diluent), placebo (if in a formulation), and the 1-propyluracil standard. Stress the standard (e.g., with acid, base, peroxide, heat, light) to generate degradation products.
- Rationale: To demonstrate that the method can unequivocally assess the analyte in the presence of other components.[4][15] The peak for 1-propyluracil should be free from interference and show resolution from any degradant peaks.
- Acceptance Criteria: Peak purity analysis (using DAD) should pass. No co-eluting peaks at the retention time of 1-propyluracil.

B. Linearity:

- Protocol: Prepare a series of at least five concentrations of the 1-propyluracil standard, typically spanning 50% to 150% of the target assay concentration.
- Rationale: To demonstrate a direct correlation between analyte concentration and the instrumental response.[15]
- Acceptance Criteria: Plot concentration vs. peak area. The correlation coefficient (r^2) should be ≥ 0.999 .

Level	Concentration (µg/mL)	Peak Area (Example)
1	50	498,500
2	75	751,200
3	100	1,002,500
4	125	1,249,800
5	150	1,503,100

C. Accuracy:

- Protocol: Perform recovery studies by spiking a known amount of 1-propyluracil into a placebo or blank matrix at three concentration levels (e.g., 80%, 100%, 120%), with three replicates at each level.
- Rationale: To show the closeness of the measured value to the true value.[\[15\]](#)
- Acceptance Criteria: The mean recovery should be within 98.0% to 102.0%.

D. Precision:

- Protocol:
 - Repeatability (Intra-assay): Analyze six replicate preparations of the standard at 100% of the target concentration on the same day, by the same analyst, on the same instrument.
 - Intermediate Precision: Repeat the analysis on a different day, with a different analyst, or on a different instrument.
- Rationale: To demonstrate the degree of scatter between a series of measurements.
- Acceptance Criteria: The Relative Standard Deviation (%RSD) should be $\leq 2.0\%$.[\[15\]](#)

Conclusion

The development of a robust analytical standard for 1-propyluracil is a multi-faceted process that integrates chemical synthesis with rigorous analytical characterization and validation. By following the protocols outlined in this guide, laboratories can produce a high-quality reference standard and develop a validated, fit-for-purpose HPLC assay method. Adherence to these principles and practices ensures data integrity and is fundamental to achieving regulatory compliance in pharmaceutical development and quality control.^{[17][18]}

References

- Understanding ICH Q2(R2)
- ICH Q2(R2) Validation of Analytical Procedures: An Overview of the Revised Guideline. (2024). Eminence Business Media.
- ICH Guidelines for Analytical Method Valid
- ICH Q2(R2) Validation of analytical procedures - Scientific guideline. (n.d.). European Medicines Agency.
- Validation of Analytical Procedures Q2(R2). (2023).
- Q2(R2) Validation of Analytical Procedures March 2024. (2024). U.S.
- Analytical Method Validation: Mastering FDA Guidelines. (n.d.). Brookside Labs.
- FDA Guidance For Industry Analytical Procedures and Methods Valid
- FTIR Study Of Thin Film Of Uracil On Silanised Glass Substrate Using Attenuated Total Reflection (ATR). (n.d.). AIP Conference Proceedings.
- Q2(R2) Validation of Analytical Procedures. (n.d.). U.S.
- Ligational and analytical applications of a uracil derivative toward some transition metal ions. (n.d.). SpringerLink.
- Analytical Methods Validation for FDA Compliance. (2020). RXinsider.
- HPLC Methods for analysis of Uracil. (n.d.).
- Exploring uracil derivatives: synthesis, crystal structure insights, and antibacterial activity. (2025). CrystEngComm (RSC Publishing).
- HPLC Separation of Uracil, Thymine, Hypoxanthine and Guanine on Newcrom AH. (n.d.). SIELC Technologies.
- Uracil Derivatives for Halogen-Bonded Cocrystals. (2021). PMC - NIH.
- Synthetic design of novel uracil and thiouracil derivatives. (2024).
- Pre-analytical considerations for the analysis of uracil and 5,6-dihydrouracil in heparin plasma. (2022). PubMed.
- Structures of uracil derivatives. (n.d.).
- Mass spectrometry-based assays for assessing replicative bypass and repair of DNA alkyl
- Validation of a HPLC Method for the Determination of Propylthiouracil in Plasma. (1994). Marcel Dekker, Inc.

- Fast Method for Uracil and Metabolites from Serum by LC-MS/MS. (2013). Current Trends in Mass Spectrometry.
- ^1H NMR spectra were recorded at 300 and 400 MHz. (2008). The Royal Society of Chemistry.
- Measurement of endogenous uracil and dihydrouracil in plasma and urine of normal subjects by liquid chromatography-tandem mass spectrometry. (2002). PubMed.
- Propylthiouracil | $\text{C}_7\text{H}_{10}\text{N}_2\text{O}_5$ | CID 657298. (n.d.). PubChem.
- Analysis of uracil in DNA by gas chromatography-mass spectrometry. (n.d.). PubMed - NIH.
- Uracil-DNA Glycosylase Assay by Matrix-assisted Laser Desorption/Ionization Time-of-flight Mass Spectrometry Analysis. (n.d.). NIH.
- Validation of a HPLC Method for the Determination of Propylthiouracil in Plasma. (2025). Taylor & Francis Online.
- NMR Spectroscopy – ^1H NMR Chemical Shifts. (n.d.).
- Propylthiouracil. (n.d.). DrugFuture.
- RoC Profile: Propylthiouracil. (n.d.).
- (PDF) HPLC determination of antithyroid drugs. (n.d.).
- Antithyroid drugs and their analogues: synthesis, structure, and mechanism of action. (2013). Accounts of Chemical Research.
- Propylthiouracil synthesis. (n.d.). ChemicalBook.
- Propylthiouracil(51-52-5) ^1H NMR spectrum. (n.d.). ChemicalBook.
- Propylthiouracil. (n.d.). Wikipedia.
- Propylthiouracil | Drug Information, Uses, Side Effects, Chemistry. (n.d.). PharmaCompass.com.

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Sources

- 1. Exploring uracil derivatives: synthesis, crystal structure insights, and antibacterial activity - CrystEngComm (RSC Publishing) DOI:10.1039/D5CE00362H [pubs.rsc.org]
- 2. HPLC Separation of Uracil, Thymine, Hypoxanthine and Guanine on Newcrom AH | SIELC Technologies [sielc.com]
- 3. database.ich.org [database.ich.org]

- [4. fda.gov \[fda.gov\]](#)
- [5. qbdgroup.com \[qbdgroup.com\]](#)
- [6. chemijournal.com \[chemijournal.com\]](#)
- [7. rsc.org \[rsc.org\]](#)
- [8. organicchemistrydata.netlify.app \[organicchemistrydata.netlify.app\]](#)
- [9. Mass spectrometry-based assays for assessing replicative bypass and repair of DNA alkylation in cells - RSC Advances \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [10. pubs.aip.org \[pubs.aip.org\]](#)
- [11. Uracil Derivatives for Halogen-Bonded Cocrystals - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. youtube.com \[youtube.com\]](#)
- [13. ICH Q2\(R2\) Validation of analytical procedures - Scientific guideline | European Medicines Agency \(EMA\) \[ema.europa.eu\]](#)
- [14. Q2\(R2\) Validation of Analytical Procedures | FDA \[fda.gov\]](#)
- [15. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma \[amsbiopharma.com\]](#)
- [16. Analytical Method Validation: Mastering FDA Guidelines \[validationtechservices.com\]](#)
- [17. scribd.com \[scribd.com\]](#)
- [18. rxinsider.com \[rxinsider.com\]](#)
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